

Common challenges in the application of magnesium-based implants

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Compound of Interest

Compound Name: Magnesium octanoate dihydrate

Cat. No.: B1590191

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Technical Support Center: Magnesium-Based Implants

Welcome to the technical support center for researchers, scientists, and drug development professionals working with magnesium-based implants. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the application of these innovative biomaterials.

Troubleshooting Guides

This section addresses specific issues you might encounter during your experiments in a direct question-and-answer format.

Issue 1: Rapid Degradation and Excessive Hydrogen Evolution In Vitro

Question: My magnesium alloy implant is degrading much faster than expected in my in vitro immersion test, leading to a rapid pH increase and large hydrogen gas bubbles. How can I achieve a more physiologically relevant degradation rate?

Answer: Rapid in vitro degradation is a common challenge, often stemming from the aggressive nature of simulated body fluids (SBF) and the absence of biological factors that modulate corrosion in vivo.

Potential Causes & Solutions:

- Choice of Immersion Medium: Standard SBFs like Hank's Balanced Salt Solution (HBSS) or Simulated Body Fluid (SBF) are highly corrosive due to their high chloride content and lack of proteins.
 - Solution: Switch to a more complex medium such as Dulbecco's Modified Eagle Medium (DMEM)
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com